

Olfactory Threshold of 2-Isopropyl-3-Methoxypyrazine: A Technical Guide

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Compound of Interest

Compound Name: 2-Isopropyl-3-methoxypyrazine-
13C3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the olfactory threshold of 2-isopropyl-3-methoxypyrazine (IPMP), a potent aroma compound with significant implications in the food, beverage, and sensory science industries. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes associated biological and experimental frameworks.

Quantitative Olfactory Threshold Data

The olfactory detection threshold of 2-isopropyl-3-methoxypyrazine is exceptionally low, varying significantly with the medium in which it is perceived. The following table summarizes the reported olfactory thresholds in different matrices.

Matrix	Threshold Concentration (ng/L)	Evaluation Method	Reference(s)
Air	0.0005 - 0.001	Not Specified	[1]
Water	1 - 2	Sensory Panel	[1]
White Wine			
Chardonnay	0.32 (Orthonasal)	ASTM E679	[2]
Gewürztraminer	1.56 (Orthonasal), 1.15 (Retronasal)	ASTM E679	[2]
Red Wine			
Red Blend	1.03 (Orthonasal), 2.29 (Retronasal)	ASTM E679	[2]
Grape Juice			
Concord	1.11 (Orthonasal), 1.02 (Retronasal)	ASTM E679	[3]
Niagara	0.74 (Orthonasal), 0.84 (Retronasal)	ASTM E679	[3]

Experimental Protocols

The determination of olfactory thresholds for IPMP relies on precise and controlled sensory analysis methodologies. The most cited method is the ASTM E679, an ascending forced-choice method of limits.

Determination of Olfactory Threshold in Liquid (Wine/Juice) - ASTM E679

The ASTM E679 standard practice is a widely used method for determining detection thresholds.[4][5] The following protocol is a generalized representation based on its application in wine and juice studies for IPMP.[2][3]

Objective: To determine the concentration at which a panelist can reliably detect a difference between a sample containing IPMP and a blank sample.

Materials:

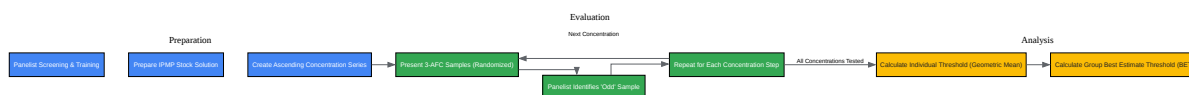
- Base medium (e.g., wine or juice, confirmed to be free of interfering aromas)
- High-purity 2-isopropyl-3-methoxypyrazine standard
- Appropriate solvent for stock solution (e.g., ethanol)
- Precision glassware for serial dilutions
- Sensory evaluation booths with controlled lighting and air circulation
- Identical, odor-free sample presentation vessels (e.g., ISO wine glasses) with lids

Procedure:

- Panelist Selection and Training: A panel of assessors (typically 15-30 individuals) is selected. Panelists are screened for their ability to detect the target compound and trained on the testing procedure.
- Sample Preparation:
 - A stock solution of IPMP is prepared in a suitable solvent.
 - A series of dilutions is prepared in the base medium, typically in ascending concentration steps with a factor of two or three between steps. The concentration range should span from well below the expected threshold to a level clearly detectable by most panelists.
- Sensory Evaluation:
 - The test is conducted using a triangle test or a 3-alternative forced-choice (3-AFC) design at each concentration step.
 - In a 3-AFC test, each panelist is presented with three samples, two of which are blanks (the base medium) and one contains the IPMP dilution. The order of presentation is

randomized for each panelist and each concentration level.

- Panelists are instructed to identify the "odd" or different sample.
- The evaluation proceeds from the lowest concentration to the highest. A break is enforced between concentration levels to prevent sensory fatigue.
- Data Analysis:
 - The individual threshold is determined as the geometric mean of the last concentration at which an incorrect response was given and the first concentration at which a correct response was given.
 - The group's Best Estimate Threshold (BET) is calculated as the geometric mean of the individual thresholds.



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Figure 1: Experimental Workflow for ASTM E679.

Determination of Olfactory Threshold in Air

While a specific detailed protocol for IPMP in air was not found, a general methodology for determining the odor threshold of volatile compounds in the air involves dynamic olfactometry.

Objective: To determine the concentration of airborne IPMP that is detectable by a sensory panel.

Materials:

- Olfactometer: A device capable of diluting a known concentration of an odorant with odor-free air at precise ratios.
- Source of purified, odor-free air.
- IPMP standard in a suitable volatile solvent or a permeation tube.
- Sensory panel.

Procedure:

- Vapor Generation: A known concentration of IPMP vapor is generated.
- Dilution Series: The olfactometer presents a series of dilutions of the IPMP vapor in an ascending order of concentration.
- Forced-Choice Presentation: At each dilution step, the panelist is presented with a stream of the diluted odorant and one or more streams of blank (odor-free) air through sniffing ports. The panelist must identify the port with the odor.
- Threshold Calculation: The threshold is determined based on the concentration at which panelists can reliably detect the odor.

Signaling Pathway of 2-Isopropyl-3-Methoxypyrazine Perception

The perception of IPMP begins with its interaction with a specific olfactory receptor in the nasal epithelium.

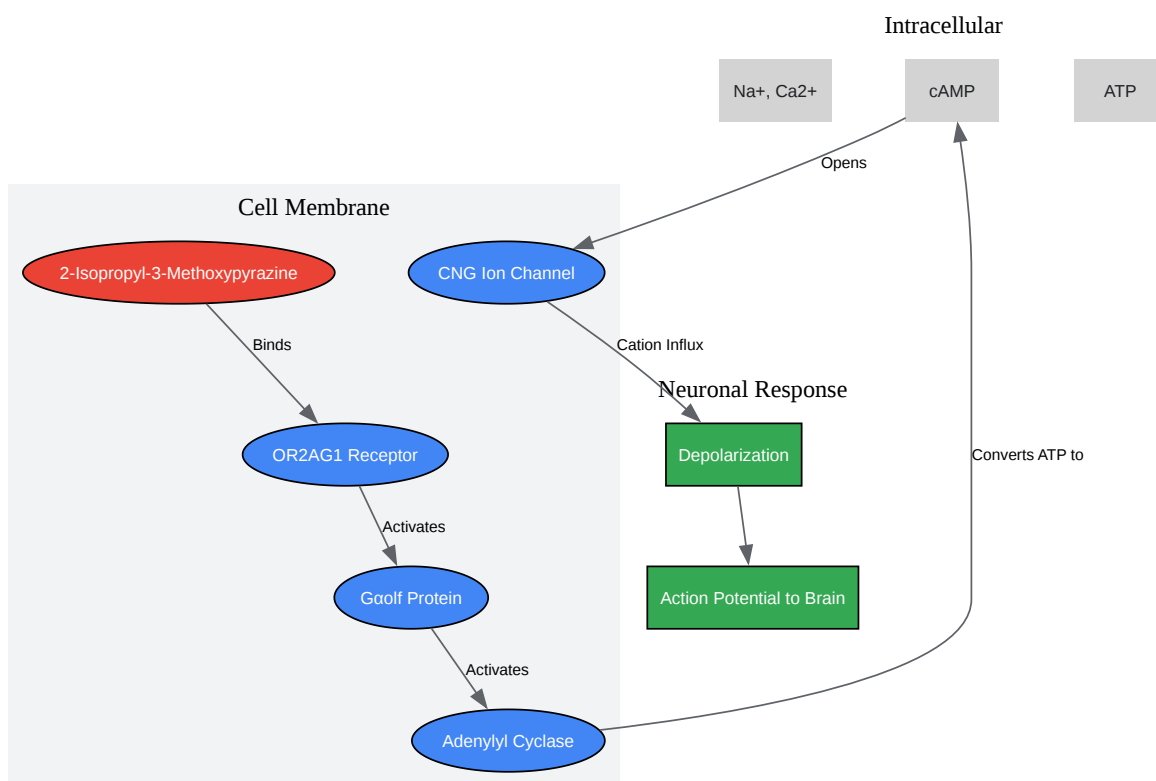
Olfactory Receptor for IPMP

Research has identified the human olfactory receptor OR2AG1 as being specifically activated by 2-isopropyl-3-methoxypyrazine.^[6] Olfactory receptors are G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons.

Olfactory Signal Transduction

The binding of IPMP to OR2AG1 initiates a signal transduction cascade, which is a common pathway for many odorants.^{[3][5][7]}

- **Receptor Activation:** IPMP binds to and activates the OR2AG1 receptor.
- **G-Protein Coupling:** The activated receptor interacts with a specific G-protein, G α olf.
- **Second Messenger Production:** G α olf activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP).
- **Ion Channel Opening:** The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels.
- **Depolarization:** The opening of CNG channels allows an influx of cations (Na⁺ and Ca²⁺), leading to depolarization of the olfactory sensory neuron.
- **Signal Transmission:** This depolarization generates an action potential that travels along the neuron's axon to the olfactory bulb in the brain, where the signal is further processed.



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Figure 2: Olfactory Signaling Pathway for IPMP.

Factors Influencing Olfactory Threshold

The perception of IPMP is not static and can be influenced by several factors.

Matrix Composition

The medium in which IPMP is present significantly affects its volatility and interaction with receptors.

- **Wine Style:** As shown in the data table, the olfactory threshold for IPMP is different in various types of wine.^[2] This is likely due to the varying concentrations of other volatile and non-volatile compounds, such as ethanol, sugars, and phenolic compounds, which can mask or enhance the perception of IPMP.^[8]
- **Protein Binding:** Proteins in the matrix can bind to aroma compounds, reducing their volatility and thus increasing the detection threshold.^[9]

Temperature

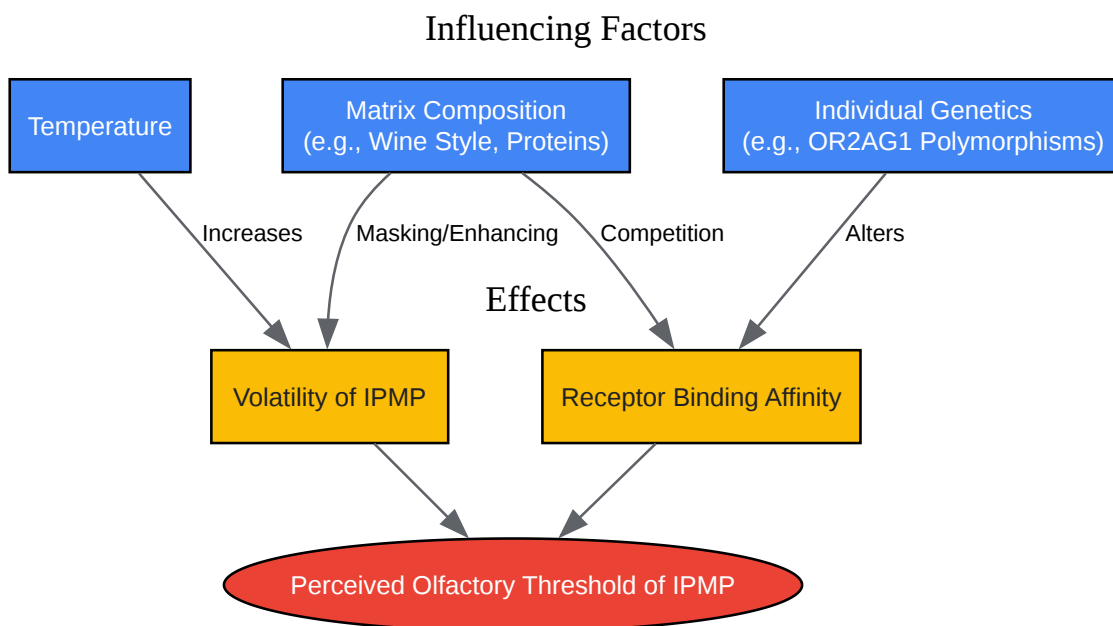
Temperature influences the volatility of aroma compounds.

- **Increased Volatility:** Higher temperatures generally increase the vapor pressure of volatile compounds like IPMP, leading to a higher concentration in the headspace and potentially a lower detection threshold.^[10]
- **Perceptual Effects:** The perception of taste and aroma can also be directly affected by temperature, with some sensations being enhanced and others diminished at different temperatures.^{[10][11]}

Individual Genetic Variation

The genetic makeup of an individual can lead to significant differences in odor perception.

- **Olfactory Receptor Genes:** Humans have a large family of olfactory receptor genes, and genetic variation within these genes is common.^{[12][13]}
- **OR2AG1 Polymorphisms:** Variations or polymorphisms in the gene encoding the OR2AG1 receptor could lead to differences in the receptor's structure and its binding affinity for IPMP. This could explain the observed large variation in individual detection thresholds for this compound.^[2]



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Figure 3: Factors Influencing IPMP Olfactory Threshold.

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